

# "Methyl 4-cyano-2-fluorobenzoate" safety data sheet (SDS) and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-cyano-2-fluorobenzoate

Cat. No.: B174297

[Get Quote](#)

## Methyl 4-cyano-2-fluorobenzoate: A Technical Guide to Safe Handling and Use

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Methyl 4-cyano-2-fluorobenzoate**. The information presented is compiled from available safety data sheets (SDS) of structurally related compounds and public chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended to be a resource for laboratory personnel and professionals in the field of drug development to promote safe handling and use of this compound.

## Chemical and Physical Properties

**Methyl 4-cyano-2-fluorobenzoate** is a substituted aromatic compound with the molecular formula  $C_9H_6FNO_2$ .<sup>[1]</sup> While specific experimental data for this exact compound is limited, the properties can be estimated based on structurally similar molecules.

Property	Value	Source
Molecular Weight	179.15 g/mol	PubChem[1]
Appearance	White to off-white solid	Fisher Scientific[2]
Melting Point	67 - 69 °C / 152.6 - 156.2 °F	Fisher Scientific[2]
Boiling Point	142 - 144 °C / 287.6 - 291.2 °F @ 12 mmHg	Fisher Scientific[2]

## Hazard Identification and Classification

Based on data from similar compounds, **Methyl 4-cyano-2-fluorobenzoate** is expected to be classified as hazardous. The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory irritation.

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed.[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [2][3]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[2][3][4]

GHS Hazard Pictograms:

- Exclamation Mark (GHS07): Indicates skin and eye irritation, harmful if swallowed, and may cause respiratory irritation.
- Health Hazard (GHS08): May be included depending on specific target organ toxicity data.

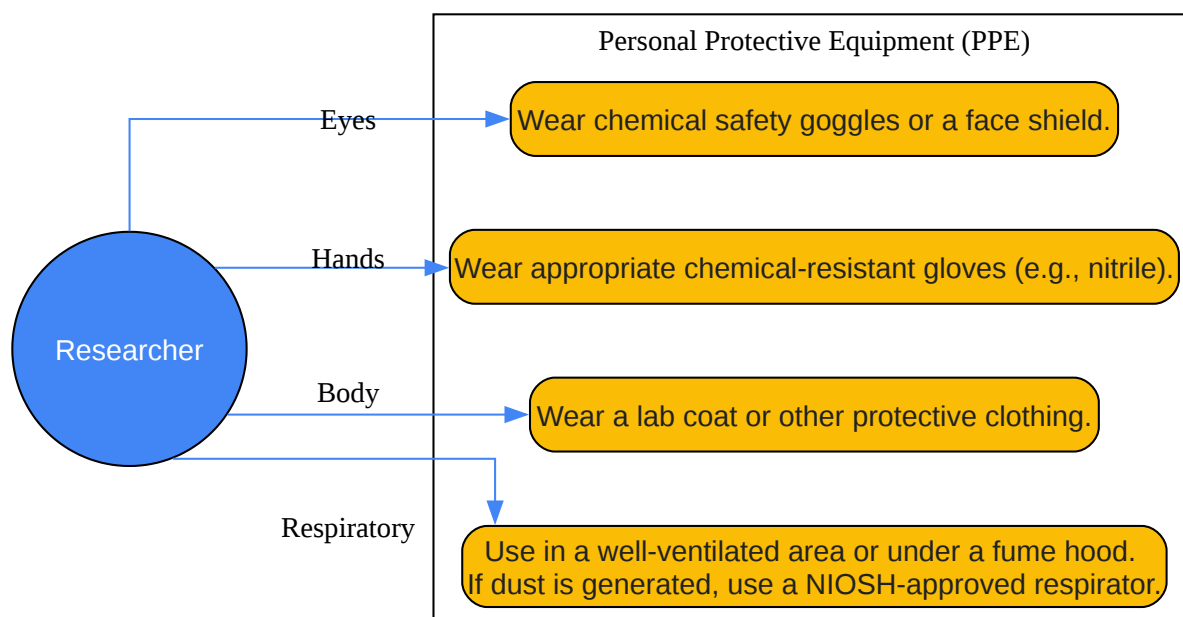
Signal Word: Warning[2]

## Handling and Storage Precautions

Safe handling and storage are crucial to minimize exposure and ensure laboratory safety. The following precautions should be strictly adhered to.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.



[Click to download full resolution via product page](#)

Figure 1: Recommended Personal Protective Equipment (PPE) for handling **Methyl 4-cyano-2-fluorobenzoate**.

## Safe Handling Practices

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.<sup>[2][3]</sup> Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.<sup>[2]</sup>
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.<sup>[3]</sup> Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.<sup>[3][4]</sup> Wash hands thoroughly

after handling and before any breaks.[2][3]

- Dust Control: As a solid, there is a potential for dust formation. Handle the material carefully to avoid generating dust.[2] If dust is generated, appropriate respiratory protection should be used.

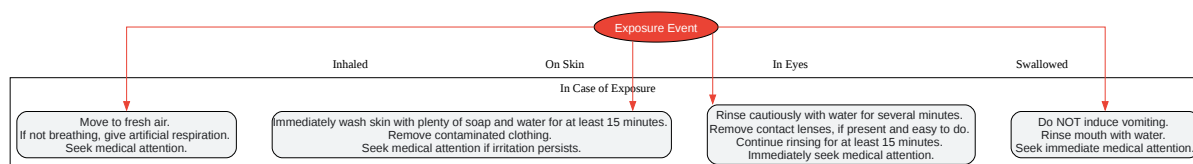
## Storage Conditions

- Container: Keep the container tightly closed and stored in a dry, cool, and well-ventilated place.[3][5]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[2]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## First-Aid Measures



[Click to download full resolution via product page](#)

Figure 2: First-aid procedures for exposure to **Methyl 4-cyano-2-fluorobenzoate**.

## Accidental Release Measures

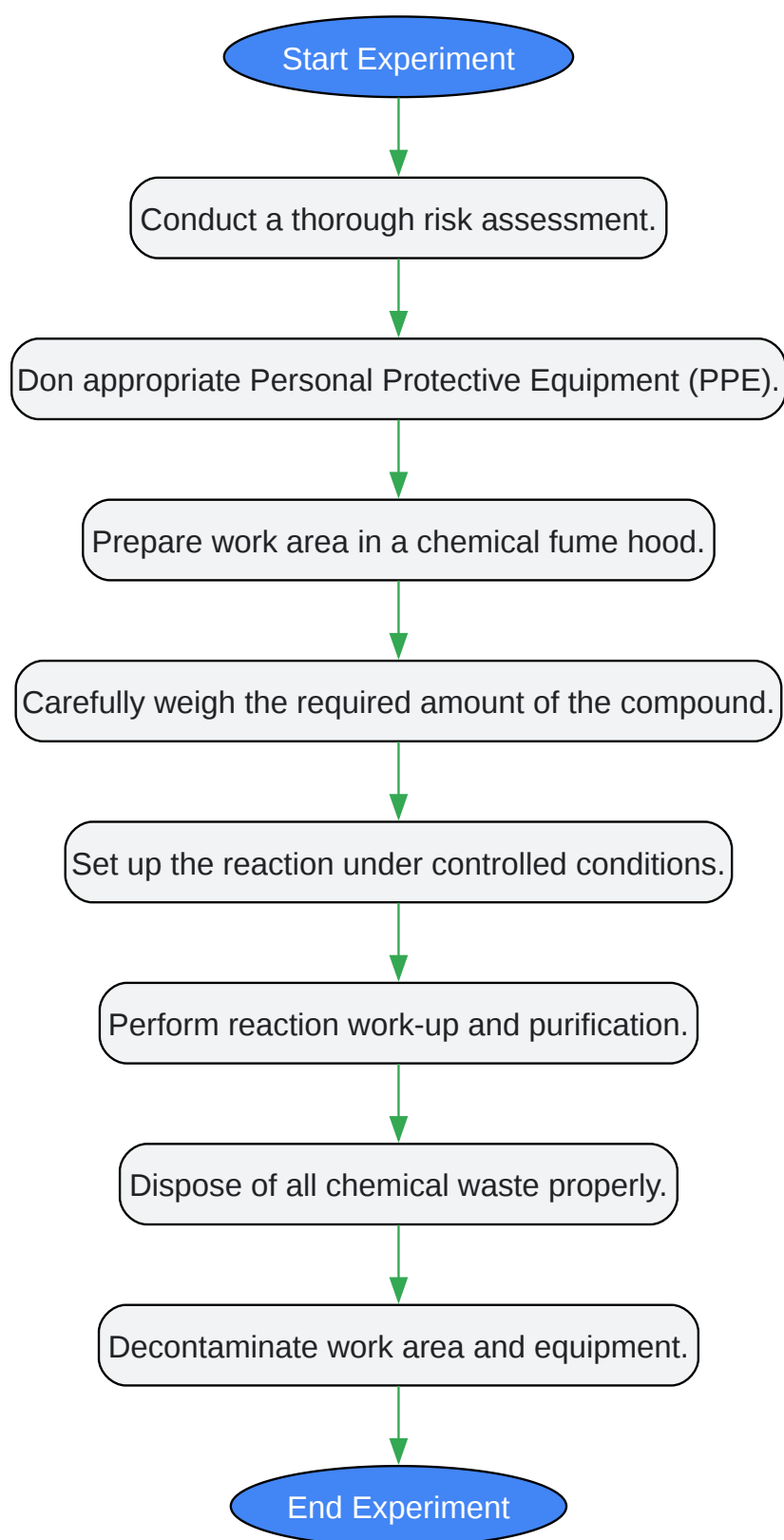
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as described in Section 3.1. Avoid breathing dust and contact with the skin and eyes.[4]
- Environmental Precautions: Prevent the material from entering drains or waterways.[3]
- Containment and Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[4] For large spills, control the source of the leak if possible and contain the spill. Follow the same cleanup procedure as for small spills.

## Disposal Considerations

Dispose of the waste material in accordance with all applicable federal, state, and local environmental regulations.[2][3] Do not dispose of it with normal household waste. The material should be disposed of as hazardous waste.

## Experimental Protocols

While specific experimental protocols for **Methyl 4-cyano-2-fluorobenzoate** are not detailed in the provided safety data sheets, any experimental use should incorporate the handling and safety precautions outlined in this guide. A general workflow for a laboratory experiment involving this compound is illustrated below.



[Click to download full resolution via product page](#)

Figure 3: A generalized experimental workflow for handling **Methyl 4-cyano-2-fluorobenzoate**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is the responsibility of the user to obtain and review the most current SDS for **Methyl 4-cyano-2-fluorobenzoate** from the supplier before handling or using the product. All laboratory personnel should be trained in the proper handling of hazardous chemicals.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 4-cyano-2-fluorobenzoate | C<sub>9</sub>H<sub>6</sub>FNO<sub>2</sub> | CID 15278726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. ["Methyl 4-cyano-2-fluorobenzoate" safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174297#methyl-4-cyano-2-fluorobenzoate-safety-data-sheet-sds-and-handling-precautions]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)